

# heptyl 1-thiohexopyranoside biochemical applications

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## Compound Focus: Heptyl 1-thiohexopyranoside

CAS No.: 85618-20-8

Cat. No.: S591824

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## Chemical and Structural Application Notes

**Heptyl 1-Thiohexopyranoside** is an experimental small molecule with the chemical formula C<sub>13</sub>H<sub>26</sub>O<sub>5</sub>S and an average molecular weight of 294.408 g/mol [1] [2]. It is classified as a thioglycoside, meaning it features a sugar group connected to another group via a sulfur (S-glycosidic) bond [1].

The table below summarizes its core chemical identifiers:

| Property         | Description  |
|------------------|--|
| IUPAC Name       | (2S,3R,4S,5S,6R)-2-(heptylsulfanyl)-6-(hydroxymethyl)oxane-3,4,5-triol [1] [3] |
| Chemical Formula | C <sub>13</sub> H <sub>26</sub> O <sub>5</sub> S [1] [2] [4]                   |
| Molecular Weight | 294.408 g/mol (Average); 294.150095 g/mol (Monoisotopic) [1] [4]               |
| SMILES           | [H][C@]1(CO)O[C@@]([H])(SCCCCCC)[C@]([H])(O)[C@@]([H])(O)[C@]1([H])O [1] [3]   |
| InChI Key        | HPEGNLMTTNTJSP-LBELIVKGSA-N [1] [2] [3]  |

| Property        | Description      |
|-----------------|------------------|
| CAS Number      | 85618-20-8 [4]   |
| DrugBank Status | Experimental [1] |

## Identified Protein Targets and Research Context

While a specific, approved therapeutic indication is not listed, **Heptyl 1-Thiohexopyranoside** has been identified in databases as interacting with several protein targets, suggesting its use in structural biology and biochemistry research [1] [2].

The following table lists these proteins and their general biological context:

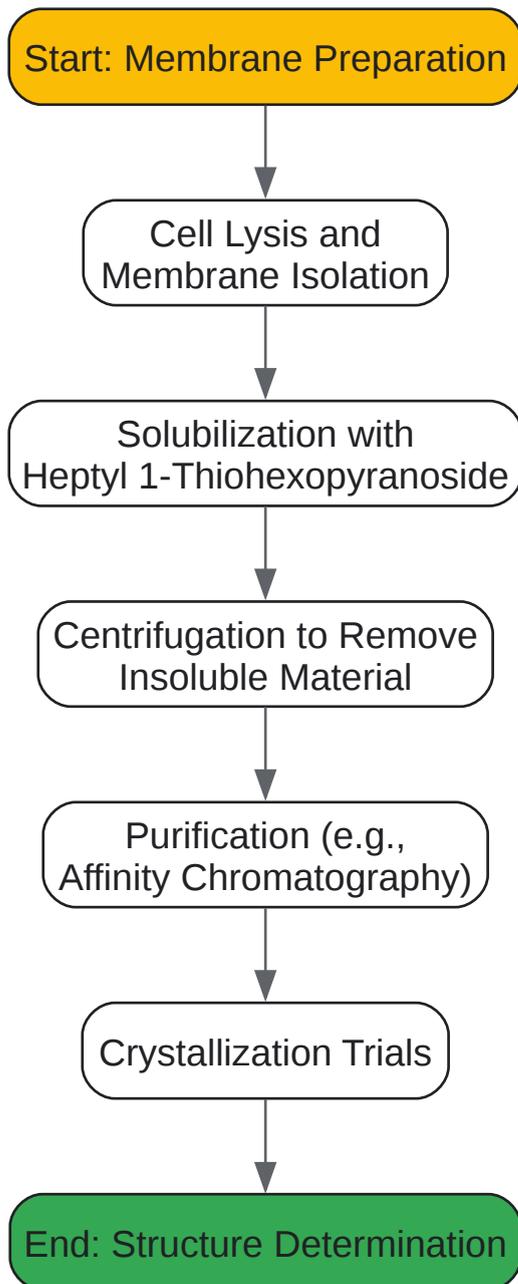
| Protein Target                        | Organism                              | Research / Biological Context   |
|---------------------------------------|---------------------------------------|---|
| Rhodopsin                             | Humans                                | A G-protein coupled receptor (GPCR) essential for vision in low-light conditions [1]. |
| Flavodoxin/Ferredoxin-NADP+ Reductase | <i>Rhodobacter capsulatus</i>         | An enzyme involved in electron transport [1].   |
| Acyl Carrier Protein (ACP)            | <i>Escherichia coli</i> (strain K12)  | A key component in the fatty acid biosynthesis system [1].                            |
| Biotin Biosynthesis Cytochrome P450   | <i>Bacillus subtilis</i> (strain 168) | An enzyme involved in the synthesis of the vitamin biotin [1].                        |

## Inferred Experimental Protocols and Workflows

Based on the compound's identity as a thioglycoside detergent and its listed protein targets, its primary application is likely in the **solubilization, stabilization, and crystallization of membrane proteins** [1] [2] [5].

## Protocol for Membrane Protein Solubilization and Crystallization

This protocol outlines a general workflow for using detergents like **Heptyl 1-Thiohexopyranoside** in membrane protein biochemistry.



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*Diagram illustrating a general experimental workflow for membrane protein preparation.*

## Detailed Methodology:

- **Membrane Preparation:**

- Begin with cell lysis of the organism expressing the target membrane protein (e.g., *E. coli* for Acyl Carrier Protein) using methods like sonication or high-pressure homogenization.
- Separate the membrane fraction from soluble proteins and cellular debris via ultracentrifugation (e.g., 100,000 x g for 1 hour).

- **Solubilization:**

- Resuspend the membrane pellet in a suitable buffer.
- Add **Heptyl 1-Thiohexopyranoside** from a concentrated stock solution to achieve a final concentration typically between 1-2% (w/v). The optimal detergent-to-protein ratio should be determined empirically.
- Incubate the mixture with gentle agitation for 1-2 hours at 4°C to allow the detergent to disrupt the lipid bilayer and encapsulate the membrane protein.

- **Insoluble Material Removal:**

- Centrifuge the solubilized mixture at high speed (e.g., 40,000 x g for 30 minutes) to pellet any insoluble material.
- The target protein will now be in the supernatant.

- **Purification:**

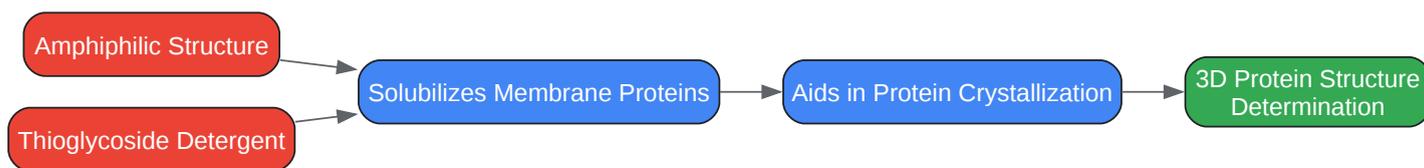
- Subject the supernatant to standard protein purification techniques such as affinity chromatography (e.g., His-tag purification), size-exclusion chromatography, or ion-exchange chromatography.
- Maintain a critical micelle concentration (CMC) of **Heptyl 1-Thiohexopyranoside** in all buffers throughout the purification to keep the protein stable and prevent aggregation.

- **Crystallization:**

- Use the purified protein in complex with the detergent for crystallization trials.
- Employ common methods like vapor diffusion. The detergent will form a micelle around the hydrophobic regions of the protein, facilitating the formation of crystal contacts necessary for X-ray crystallography [2] [5].

## Logical Pathway for Research Use

The relationship between the compound's properties and its research applications can be summarized as follows:



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*Diagram showing the logical connection between the compound's properties and its research outcomes.*

## Handling and Safety Considerations

- **Regulatory Status:** This compound is listed as "Experimental" and is not approved for clinical use in any country [1] [6].
- **Data Availability:** Key pharmacological data—including pharmacodynamics, absorption, distribution, metabolism, excretion (ADME), and toxicity profiles—are currently "Not Available" in the accessed databases [1]. Standard laboratory safety protocols for handling chemical reagents should be followed.

## Knowledge Gaps and Future Research

The available public data is primarily structural. Future research directions could focus on:

- **Protocol Optimization:** Determining the precise effective concentration and conditions for solubilizing specific membrane protein classes.
- **Comparative Studies:** Benchmarking the effectiveness of **Heptyl 1-Thiohexopyranoside** against other common detergents (e.g., DDM, OG) in terms of protein stability and crystallization success rates.

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To cite this document: Smolecule. [heptyl 1-thiohexopyranoside biochemical applications]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b591824#heptyl-1-thiohexopyranoside-biochemical-applications>]

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